

Technical Support Center: (3-Aminophenyl)boronic acid (3-APBA) Solutions

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Compound of Interest

Compound Name:	(3-Aminophenyl)boronic acid sulfate
CAS No.:	280563-63-5
Cat. No.:	B3423010

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Welcome to the technical support resource for (3-Aminophenyl)boronic acid (3-APBA). This guide is designed for researchers, scientists, and drug development professionals to provide expert insights into the long-term storage, stability, and handling of 3-APBA solutions. Our goal is to equip you with the knowledge to mitigate common experimental issues, ensuring the integrity and reproducibility of your results.

Frequently Asked Questions (FAQs)

This section addresses the most common inquiries regarding the handling and storage of 3-APBA.

Q1: What are the recommended storage conditions for solid (3-Aminophenyl)boronic acid?

A1: Solid 3-APBA is relatively stable if stored correctly. To maximize its shelf life, it should be stored in a tightly sealed container in a dry, cool, and well-ventilated place, protected from light. [1] For long-term storage, refrigeration is recommended. Specific supplier recommendations are as follows:

- -20°C: for up to 3 years.[2]
- +4°C: for up to 2 years.[2][3]

Q2: How should I prepare and store stock solutions of 3-APBA?

A2: The stability of 3-APBA in solution is significantly lower than in its solid form. Proper preparation and storage are critical. For maximum stability, stock solutions should be stored frozen and protected from light.

- -80°C: stable for up to 6 months.[2][4]
- -20°C: stable for up to 1 month.[2][4] Repeated freeze-thaw cycles should be avoided as they can degrade the compound.[5] It is best practice to aliquot the stock solution into single-use volumes.

Q3: What are the best solvents for dissolving 3-APBA?

A3: 3-APBA is soluble in a variety of polar solvents.[6] The choice of solvent depends on the experimental application.

- DMSO: Offers high solubility (up to 100 mg/mL), but may require sonication to fully dissolve. [2][7] It is crucial to use newly opened, anhydrous DMSO, as its hygroscopic nature can introduce water, which negatively impacts the stability of the boronic acid.[2][4]
- Methanol and Ethanol: Good solvents for 3-APBA.[6][7]
- Water: 3-APBA is soluble in water, though solubility can be pH-dependent.[6][7] For applications in aqueous buffers, ensure the pH is compatible with the compound's stability.

Q4: How does pH affect the stability and reactivity of 3-APBA solutions?

A4: The pH of an aqueous solution is a critical factor. Generally, boronic acids are most stable at a neutral pH.[4] Acidic or basic conditions can catalyze protodeboronation, a key degradation pathway where the carbon-boron bond is cleaved.[4][8][9] However, the reactivity of 3-APBA, particularly its ability to bind with diols (like sugars), is also pH-dependent. This binding is often enhanced at pH values above the pKa of the boronic acid group (typically around 8-9), where

the boronic acid is in its anionic tetrahedral form.[10][11][12] Therefore, a balance must be struck between stability for storage (neutral pH) and optimal reactivity for a specific application (often slightly alkaline pH).

Q5: Is 3-APBA sensitive to air and light?

A5: Yes. Like many boronic acids, 3-APBA is susceptible to oxidation, which can be initiated by atmospheric oxygen.[4][8][9] The amino group on the phenyl ring can also be prone to oxidation, which often results in a discoloration of the solid or solution (turning off-white to light brown).[2] Additionally, exposure to light can accelerate degradation pathways.[13] Therefore, it is essential to store both solid and solution forms protected from light and to minimize exposure to air, for example, by storing under an inert atmosphere like nitrogen or argon.[4]

Data Summary Tables

For quick reference, the following tables summarize key storage and solubility data.

Table 1: Recommended Storage Conditions for (3-Aminophenyl)boronic acid

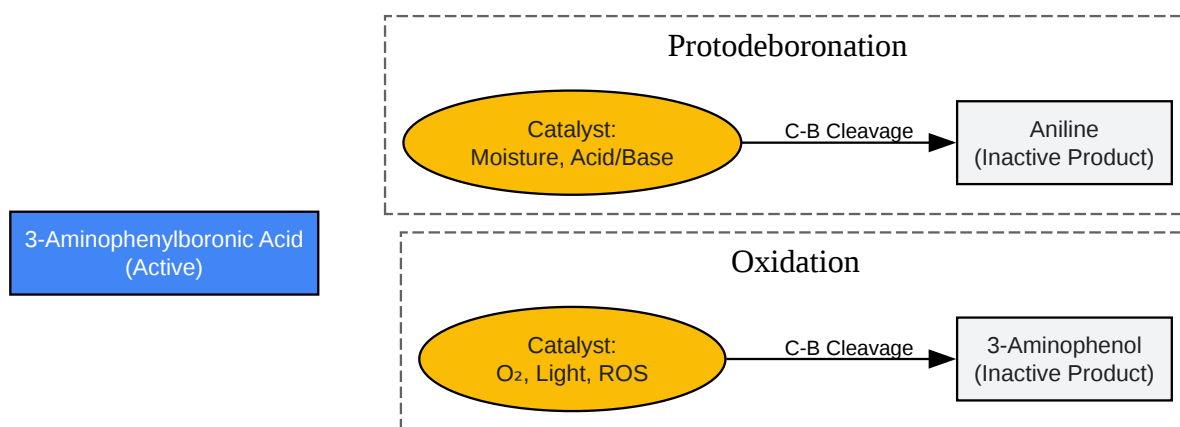
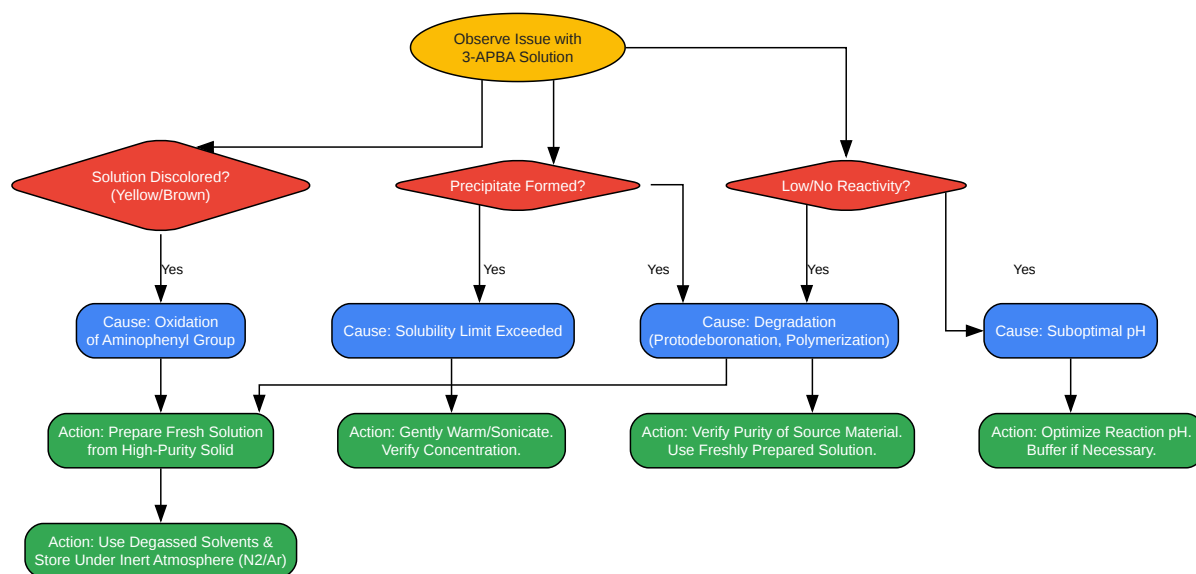
Form	Storage Temperature	Recommended Duration	Key Considerations
Solid	-20°C	Up to 3 years	Keep tightly sealed, dry, and protected from light.[1][2]
4°C	Up to 2 years	Keep tightly sealed, dry, and protected from light.[2][3]	
In Solution	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles.[2][4]
-20°C	Up to 1 month	Use for short-term storage only.[2][4]	

Table 2: Solubility of (3-Aminophenyl)boronic acid

Solvent	Solubility	Notes
DMSO	~100 mg/mL (730.25 mM)	May require sonication. Use anhydrous grade.[2][7]
Methanol	Soluble	A common solvent for reactions and analysis.[7]
Water	Soluble	Solubility and stability are pH-dependent.[6][7]
Ethanol	Soluble	Suitable for various applications.[7]

Troubleshooting Guide

This section provides a structured approach to identifying and resolving common issues encountered during experiments with 3-APBA solutions.



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Caption: Major degradation pathways for (3-Aminophenyl)boronic acid.

Protocol: Preparation of a 100 mM Stock Solution in DMSO

This protocol details the steps for preparing a stock solution with enhanced stability.

- Pre-Experiment Preparation:
 - Allow a sealed vial of solid (3-Aminophenyl)boronic acid to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture onto the cold powder.
 - Use a new, sealed bottle of anhydrous DMSO (Dimethyl sulfoxide).
- Weighing:
 - In a fume hood, accurately weigh 136.9 mg of 3-APBA (MW: 136.94 g/mol) into a sterile, dry, amber glass vial or a vial wrapped in aluminum foil to protect from light.
- Dissolution:
 - Add 10.0 mL of anhydrous DMSO to the vial.
 - Seal the vial tightly with a PTFE-lined cap.
 - Vortex vigorously. If the solid does not dissolve completely, place the vial in an ultrasonic bath for 5-10 minutes until the solution is clear.
- Inert Gas Purge (Optional but Recommended):
 - Briefly open the vial and gently flush the headspace with an inert gas (e.g., argon or nitrogen) for 15-30 seconds.
 - Immediately and tightly reseal the vial.
- Aliquoting and Storage:
 - Dispense the solution into single-use, amber microcentrifuge tubes or cryovials.

- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C for long-term storage (up to 6 months). [2] For short-term use, store at -20°C for up to 1 month. [2]

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